

# Spectral data for Dimethoxy(methyl)octylsilane (NMR, IR)

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## Compound of Interest

Compound Name: *Dimethoxy(methyl)octylsilane*

CAS No.: *85712-15-8*

Cat. No.: *B1587501*

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## Spectral Data Guide: Dimethoxy(methyl)octylsilane

Technical Monograph & Application Note

### Executive Summary

**Dimethoxy(methyl)octylsilane** (CAS: 85712-15-8), often referred to as Octylmethyldimethoxysilane, is a critical bifunctional organosilane used extensively in surface modification, sol-gel synthesis, and the manufacturing of reversed-phase HPLC stationary phases (C8 bonding).<sup>[1]</sup> Its amphiphilic nature—possessing a hydrophobic octyl chain and hydrolyzable methoxy groups—makes it ideal for creating hydrophobic monolayers on inorganic substrates.<sup>[1]</sup>

This guide provides a definitive reference for the spectral characterization of **Dimethoxy(methyl)octylsilane**. It synthesizes experimental data for Nuclear Magnetic Resonance (

H,

C,

Si NMR) and Fourier-Transform Infrared (FT-IR) spectroscopy, grounded in mechanistic causality to ensure reproducibility in R&D environments.[1]

## Molecular Identity & Physiochemical Profile[1][2]

Before spectral analysis, verification of the compound's physiochemical baseline is required to rule out gross contamination or hydrolysis products.

Property	Value	Notes
IUPAC Name	Dimethoxy(methyl)octylsilane	
CAS Number	85712-15-8	Verified Registry
Formula		
Molecular Weight	218.41 g/mol	
Appearance	Clear, colorless liquid	Haze indicates hydrolysis
Density	at	
Refractive Index		Sensitive to purity
Boiling Point		

## Spectral Characterization Strategy

The validation of organosilanes requires a multi-modal approach. While

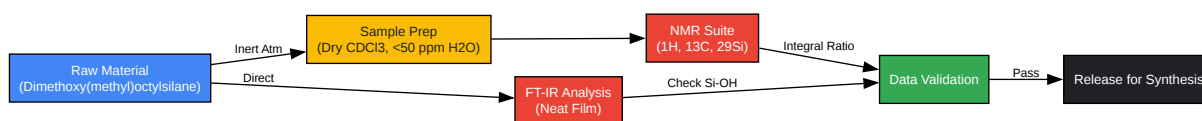
<sup>1</sup>H NMR confirms the ratio of alkyl to alkoxy groups, it is blind to the inorganic silicon core.

<sup>29</sup>Si NMR is the "gold standard" for determining the degree of functionality (D vs. T units) and detecting oligomerization (siloxane formation). FT-IR provides a rapid "fingerprint" for functional group integrity, specifically the absence of broad -OH bands indicative of premature hydrolysis.

[1]

## Analytical Workflow

The following diagram outlines the logical flow for complete structural verification, ensuring data integrity before material application.



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Figure 1: Structural verification workflow ensuring anhydrous conditions to prevent hydrolysis artifacts.

## Nuclear Magnetic Resonance (NMR) Data[1][3][5][6][7][8][9][10]

Solvent: Deuterated Chloroform (

) with 0.05% TMS. Conditions:

, anhydrous atmosphere.[1]

### Proton NMR ( <sup>1</sup>H NMR)

The proton spectrum is characterized by three distinct regions: the silicon-methyl singlet, the alkoxy singlets, and the aliphatic octyl chain multiplets.

Shift ( , ppm)	Multiplicity	Integral	Assignment	Structural Context
0.12	Singlet (s)	3H		Characteristic "T" or "D" unit methyl on Si.[1]
0.62	Multiplet (m)	2H		-methylene protons (shielded by Si).[1]
0.88	Triplet (t)	3H		Terminal methyl of octyl chain.[1]
1.20 - 1.45	Multiplet (m)	12H		Bulk methylene protons of octyl chain.[1]
3.50	Singlet (s)	6H		Methoxy groups (labile, hydrolyzable).[1]

Interpretation: The integral ratio of the methoxy peak (3.50 ppm) to the Si-methyl peak (0.12 ppm) must be exactly 2:1. A deviation suggests hydrolysis (loss of MeOH) or contamination with methyltrimethoxysilane.[1]

## Carbon NMR ( <sup>13</sup>C NMR)

Carbon NMR confirms the carbon skeleton and differentiates the methoxy carbon from the aliphatic chain.

Shift ( , ppm)	Assignment	Notes
-5.2		Highly shielded carbon attached directly to Si.[1]
14.1	Terminal	Standard alkane terminus.[1]
14.5		-carbon.[1]
22.8 - 33.5		Bulk methylene chain carbons. [1]
50.1		Diagnostic methoxy peak.[1]

## Silicon NMR ( Si NMR)

This is the critical parameter for silane purity.[1] The chemical shift is sensitive to the number of oxygen atoms attached to silicon.

Shift ( , ppm)	Species	Structure Type
-6.0	Monomer	(D unit precursor)
1.0		
-20 to -22	Dimer/Oligomer	(Linear siloxane)

Causality: A shift from -6 ppm toward -20 ppm indicates the sample has begun to polymerize (aging).[1] High-purity material should show a single sharp peak near -6 ppm.[1]

## Infrared Spectroscopy (FT-IR)[1][11]

Method: Neat liquid film between KBr or NaCl plates.[1] Key Diagnostic: Absence of broad O-H stretch (

).[1]

Wavenumber ( )	Intensity	Assignment	Diagnostic Value
2960 - 2850	Strong	C-H Stretch	Aliphatic octyl chain presence.[1]
1260	Sharp, Strong	Def.[1]	"Methyl on Silicon" signature band.[1]
1190, 1090	Very Strong		Asymmetric stretch of methoxy groups.[1]
800 - 850	Medium	Stretch	Silicon-Carbon bond confirmation.[1]
~460	Medium	Rocking	Skeletal vibration.[1]

## Experimental Protocols

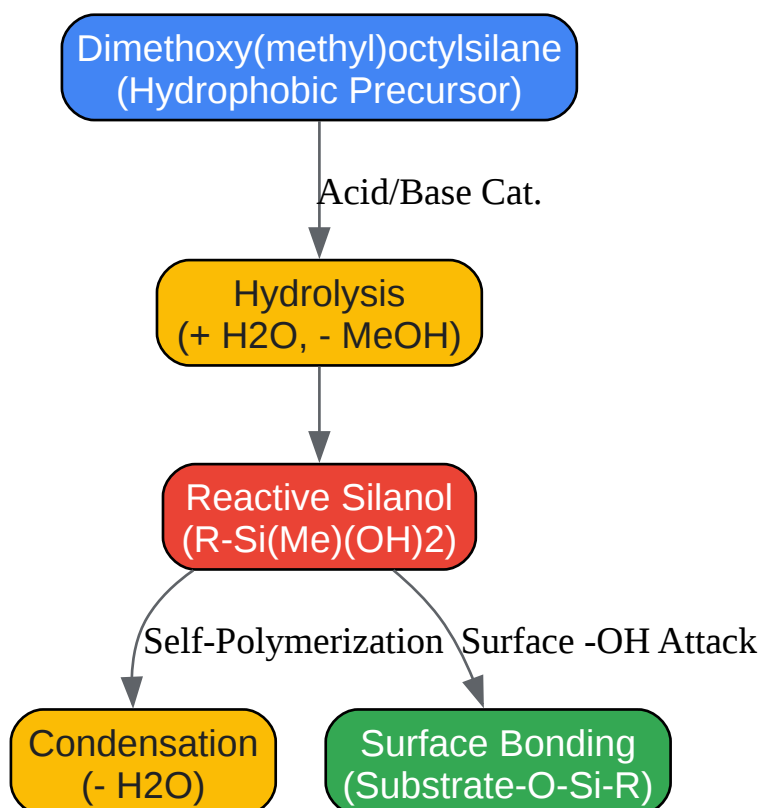
### Sample Preparation for NMR (Self-Validating System)

To prevent in-situ hydrolysis during measurement, which leads to confusing "ghost" peaks, follow this strict protocol:

- Solvent Drying: Use stored over 4Å molecular sieves.[1] Water content must be <10 ppm.[1]
- Inert Environment: Prepare the NMR tube within a nitrogen-purged glovebox or using a Schlenk line.[1]
- Tube Sealing: Cap the NMR tube immediately. For long acquisitions ( Si), wrap the cap with Parafilm or use a screw-cap tube with a PTFE septum.[1]
- Reference: Use Tetramethylsilane (TMS) as the internal standard ( ppm).[1]

## Hydrolysis & Surface Modification Pathway

Understanding the reactivity of **Dimethoxy(methyl)octylsilane** is crucial for its application in drug development (e.g., creating inert surfaces for protein handling).



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Figure 2: Reaction pathway showing the competition between surface bonding and self-polymerization.[1]

## Applications in R&D and Drug Development

- HPLC Column Manufacturing:
  - Used to generate C8 (Octyl) stationary phases.[1]
  - Mechanism:[1][2] The dimethoxy functionality allows for bidentate bonding to the silica support, or more commonly, polymerization on the surface to form a protective silicone layer, while the octyl chain provides the reversed-phase interaction.

- Surface Passivation:
  - Treating glass vials to prevent adsorption of basic drugs or proteins.[1]
  - Protocol: 2-5% solution in dry toluene or ethanol (with trace water for activation), reflux for 2-4 hours.
- Sol-Gel Hybrids:
  - Acts as a "modifier" in TEOS/TMOS networks to introduce flexibility and hydrophobicity into the silica matrix.

## References

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## Sources

- [1. Dimethoxymethyloctylsilane | C<sub>11</sub>H<sub>26</sub>O<sub>2</sub>Si | CID 4178497 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. C<sub>2</sub>H<sub>6</sub>O CH<sub>3</sub>OCH<sub>3</sub> infrared spectrum of methoxymethane prominent wavenumbers cm<sup>-1</sup> detecting ? functional groups present finger print for identification of dimethyl ether image diagram doc brown's advanced organic chemistry revision notes \[docbrown.info\]](#)

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